

3-Butoxypropionitrile: A Technical Guide to Potential Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

Cat. No.: B1265712

[Get Quote](#)

Executive Summary

3-Butoxypropionitrile is a bifunctional organic molecule featuring a flexible butyl ether group and a reactive nitrile moiety. While less documented than its lower alkyl chain analogues like 3-methoxypropionitrile, its unique combination of properties—moderate polarity, aprotic nature, and a versatile chemical handle—positions it as a compound of significant interest for innovative research. This guide synthesizes established chemical principles and extrapolates from documented applications of related compounds to present a forward-looking analysis of **3-Butoxypropionitrile's** potential in materials science, particularly as an electrolyte solvent, and in drug development as a strategic synthetic intermediate. We provide a technical foundation for its synthesis, explore its prospective applications with scientifically grounded reasoning, and offer detailed protocols to facilitate its investigation by researchers, chemists, and professionals in advanced technology sectors.

Molecular Profile and Synthesis of 3-Butoxypropionitrile

Chemical and Physical Properties

3-Butoxypropionitrile (C₇H₁₃NO) integrates the chemical characteristics of both an ether and a nitrile. The butoxy group imparts a greater degree of lipophilicity compared to methoxy or ethoxy analogues, potentially enhancing solubility in nonpolar media and influencing intermolecular interactions within a system. The nitrile group provides a site for a wide array of chemical transformations.

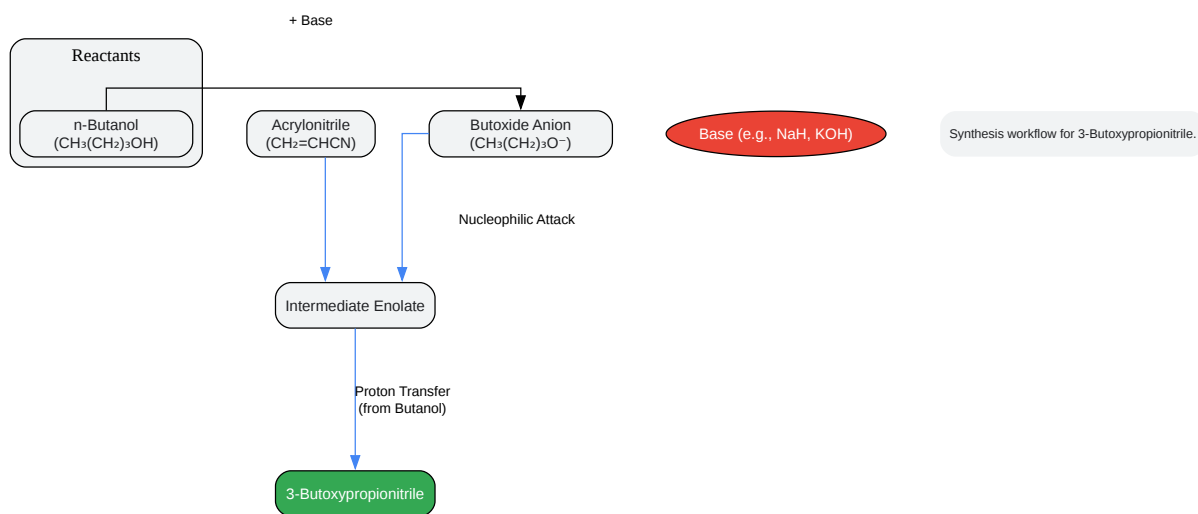
Property	Predicted/Analogous Value	Significance in Application
Molecular Formula	C ₇ H ₁₃ NO	-
Molecular Weight	127.18 g/mol	Influences volatility and diffusion rates.
Boiling Point	Estimated ~190-210 °C	A relatively high boiling point suggests low volatility, which is advantageous for high-temperature applications like battery electrolytes.[1]
Density	Estimated ~0.90-0.92 g/cm ³	Important for formulation calculations and process design.
Solubility	Soluble in organic solvents; limited water solubility.	The butyl group enhances solubility for organic substrates and polymers while the nitrile offers some polarity.
Dipole Moment	Moderate to High	The nitrile group creates a strong dipole, essential for dissolving salts in electrolyte applications.

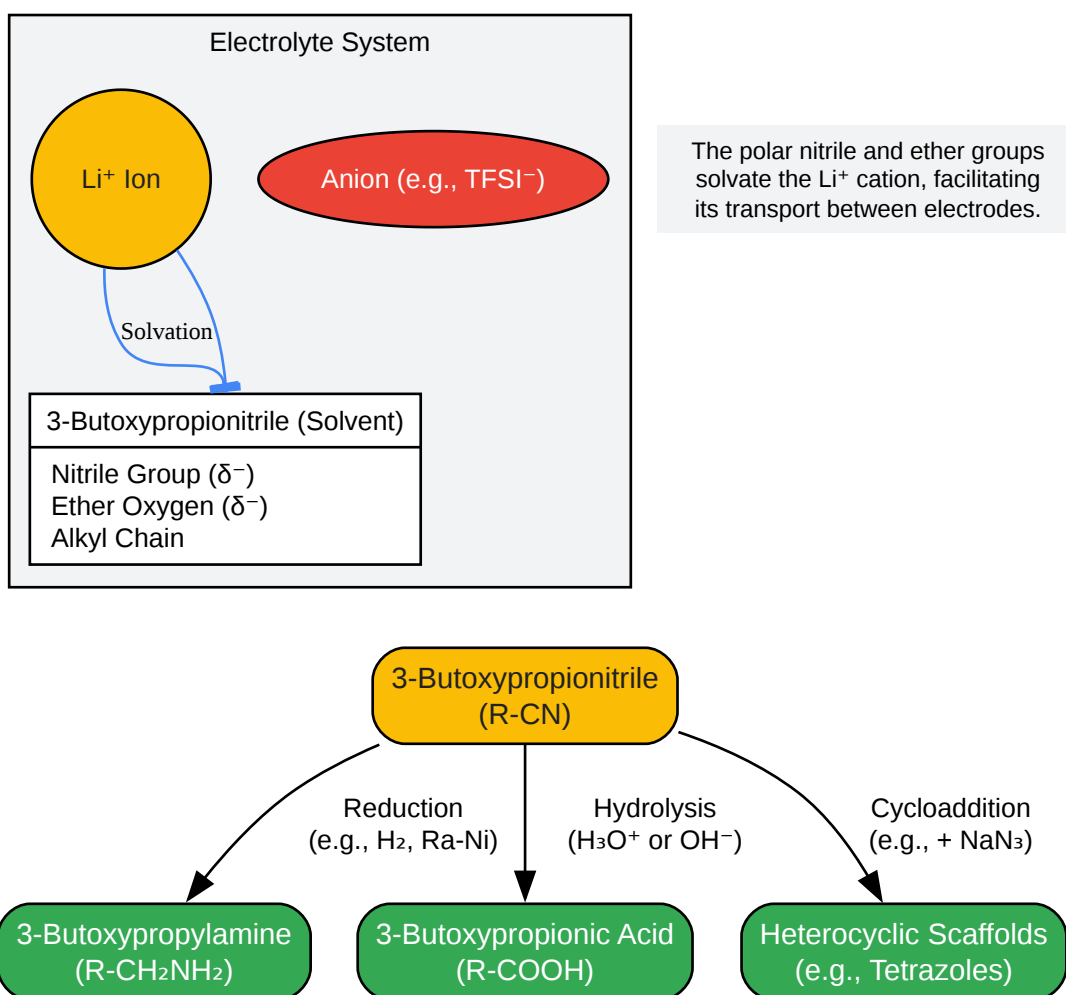
Core Synthesis Pathway: Cyanoethylation of n-Butanol

The most direct and established method for synthesizing 3-alkoxypropionitriles is through a Michael-type addition known as cyanoethylation.[2][3] This reaction involves the addition of an alcohol to acrylonitrile, typically catalyzed by a base.

The reaction proceeds via a nucleophilic attack of the butoxide ion on the electron-deficient β -carbon of acrylonitrile. The choice of a strong, non-nucleophilic base is critical to deprotonate the butanol without interfering with the acrylonitrile.

Diagram 1: Synthesis of **3-Butoxypropionitrile** via Cyanoethylation





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]
- 2. [Cyanoethylation - Wikipedia](https://en.wikipedia.org/wiki/Cyanoethylation) [en.wikipedia.org]
- 3. organicreactions.org [organicreactions.org]

- To cite this document: BenchChem. [3-Butoxypropionitrile: A Technical Guide to Potential Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265712/docs#3-butoxypropionitrile-a-technical-guide-to-potential-research-applications\]](https://www.benchchem.com/product/b1265712/docs#3-butoxypropionitrile-a-technical-guide-to-potential-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)